

A Comparative Guide to the Metabolism of 4-Oxododecanedioic Acid and Dodecanedioic Acid

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Compound of Interest

Compound Name: 4-Oxododecanedioic acid

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This guide provides a detailed comparison of the metabolic pathways of **4-Oxododecanedioic acid** and its structural analog, dodecanedioic acid. Understanding the metabolic fate of these dicarboxylic acids is crucial for evaluating their therapeutic potential and toxicological profiles. This document summarizes key metabolic differences, presents available quantitative data, and outlines relevant experimental methodologies.

Introduction

Dodecanedioic acid (DDDA) is a naturally occurring 12-carbon dicarboxylic acid formed via the ω -oxidation of fatty acids.[1][2] It has been investigated as an alternative energy source, particularly in metabolic disorders, due to its ability to be metabolized via β -oxidation.[3][4] **4-Oxododecanedioic acid** is a derivative of DDDA, distinguished by a ketone group at the fourth carbon position.[5] This structural modification is expected to significantly influence its metabolic processing, potentially altering its pharmacokinetic and pharmacodynamic properties. The presence of the ketone group suggests a more complex metabolic pathway compared to the straightforward β -oxidation of its unsubstituted counterpart.

Metabolic Pathways: A Comparative Overview

The metabolism of dodecanedioic acid is primarily a two-stage process involving ω -oxidation for its formation from monocarboxylic fatty acids, followed by β -oxidation for its degradation. In

contrast, the metabolism of **4-Oxododecanedioic acid**, while less studied, is predicted to involve additional enzymatic steps to handle the ketone group before or during β -oxidation.

Dodecanedioic Acid Metabolism

Dodecanedioic acid is catabolized predominantly in the peroxisomes, with some contribution from mitochondria. The process involves the sequential removal of two-carbon units (acetyl-CoA) from both ends of the dicarboxylic acid chain.

Postulated Metabolism of 4-Oxododecanedioic Acid

Direct experimental data on the complete metabolic pathway of **4-Oxododecanedioic acid** is limited. However, based on the metabolism of other modified fatty acids, a plausible pathway can be postulated. The presence of a ketone group at the C-4 position suggests that specialized enzymatic machinery is required. The metabolism of 4-hydroxy fatty acids, for example, involves atypical acyl-CoA dehydrogenases. It is likely that the 4-oxo group must be reduced to a hydroxyl group by a reductase enzyme before it can proceed through a modified β -oxidation pathway. This additional step could represent a rate-limiting factor in its overall metabolism compared to dodecanedioic acid.

Quantitative Metabolic Data

The following tables summarize the available quantitative data for the metabolism of dodecanedioic acid. To date, no direct comparative or quantitative studies on the metabolism of **4-Oxododecanedioic acid** have been published.

Table 1: Pharmacokinetic Parameters of Dodecanedioic Acid in Rats

Parameter	Value	Reference
Route of Administration	Intravenous bolus (800 μ mol/kg)	
Apparent Volume of Distribution	0.248 \pm 0.035 L/kg	
Plasma Half-life	12.47 minutes	
Urinary Excretion (24h)	3.90 \pm 1.62% of administered dose	
Renal Clearance	0.00051 L/kg/min	
Systemic Clearance	0.0138 L/kg/min	

Table 2: Pharmacokinetic Parameters of Dodecanedioic Acid in Humans

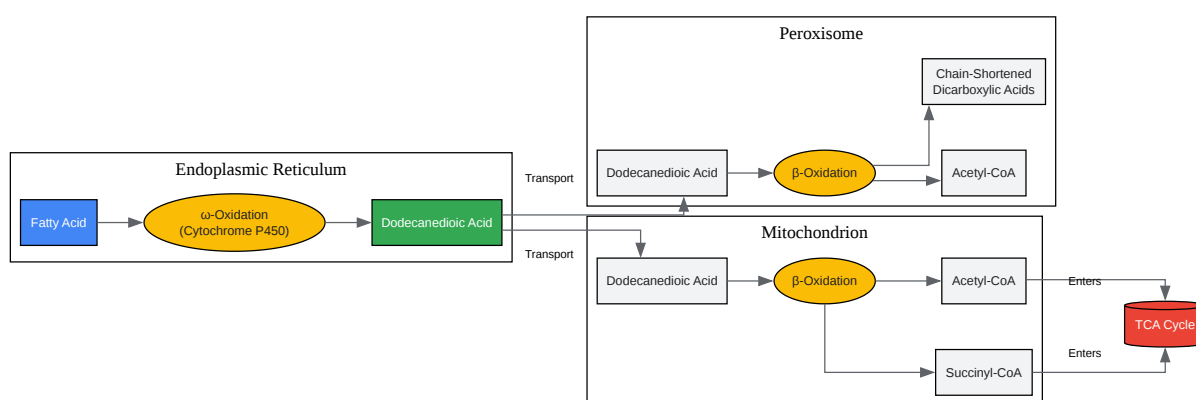
Parameter	Value	Reference
Route of Administration	Intravenous bolus (1 g)	
Urinary Excretion (24h)	1.62% of administered dose	
Distribution Volume (Central Compartment)	5.56 \pm 3.13 L	
Distribution Volume (Peripheral Compartment)	87.4 \pm 30.4 L	
Rate Constant of Tissue Uptake	2.17 \pm 0.86 L/min	

Table 3: Oxidation Rate of Dodecanedioic Acid in Humans

Parameter	Value	Reference
Route of Administration	Intravenous infusion	
Percent Oxidation (at 360 min)	35.44 \pm 1.64%	

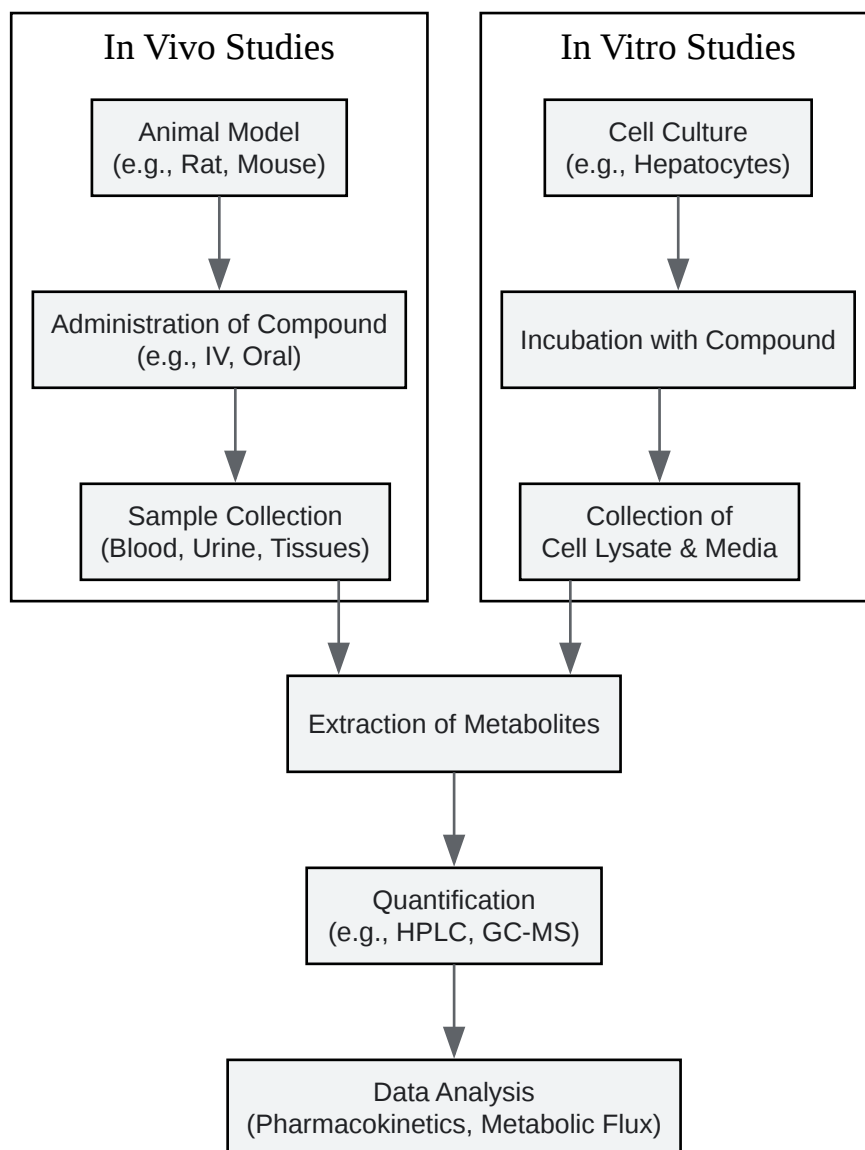
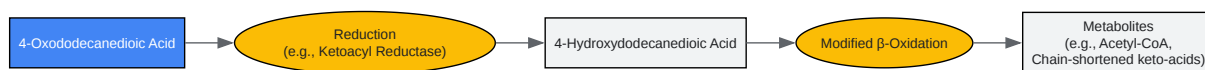
Signaling Pathways and Experimental Workflows

To visualize the metabolic pathways and experimental approaches, the following diagrams are provided in DOT language.



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Caption: Metabolic pathway of dodecanedioic acid.



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